

Application Notes and Protocols for TP-238

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: TP-238

Cat. No.: B1193851

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the dissolution and storage of **TP-238**, a potent and selective dual inhibitor of Cat Eye Syndrome Chromosome Region, Candidate 2 (CECR2) and Bromodomain PHD Finger Transcription Factor (BPTF). Adherence to these guidelines is crucial for maintaining the compound's integrity and ensuring reproducible experimental outcomes.

Compound Information

TP-238 is a valuable chemical probe for studying the biological roles of CECR2 and BPTF bromodomains.^{[1][2]} It is often supplied as a hydrochloride salt, which typically enhances water solubility and stability.^[1]

Property	Value	Reference
Chemical Name	N-[(3-(1H)-Pyrazol-1-yl)propyl]-6-(4-(3-(dimethylamino)propoxy)phenyl)-2-(methylsulfonyl)pyrimidin-4-amine hydrochloride	
Molecular Formula	C ₂₂ H ₃₀ N ₆ O ₃ S·HCl	
Molecular Weight	495.04 g/mol	
Form	Powder	[3]
Appearance	White to beige solid	[3]
Purity	≥98% (HPLC)	

Dissolution Protocol

Proper dissolution of **TP-238** is critical for accurate downstream applications. The choice of solvent will depend on the specific experimental requirements.

Recommended Solvents and Stock Solution Preparation

TP-238 exhibits good solubility in both dimethyl sulfoxide (DMSO) and water.[4]

Solvent	Maximum Concentration (mg/mL)	Maximum Concentration (mM)
DMSO	49.5	100
Water	49.5	100

Table 1: Solubility Data for **TP-238**.

Protocol for Preparing a 10 mM Stock Solution in DMSO:

- Pre-weighing: Accurately weigh the desired amount of **TP-238** powder in a sterile microcentrifuge tube. For example, to prepare 1 mL of a 10 mM stock solution, weigh out

0.495 mg of **TP-238**.

- Solvent Addition: Add the appropriate volume of high-purity DMSO to the tube. For 1 mL of a 10 mM solution, add 202 μ L of DMSO to 1 mg of **TP-238**.
- Vortexing: Vortex the solution thoroughly until the compound is completely dissolved. A clear solution should be observed.[\[3\]](#)
- Aliquotting: Aliquot the stock solution into smaller, single-use volumes to minimize freeze-thaw cycles.
- Storage: Store the aliquots at -20°C.

Note: For cellular assays, a final concentration of no more than 2 μ M is recommended.[\[4\]](#)

Storage and Stability

Correct storage is essential to prevent degradation of the compound.

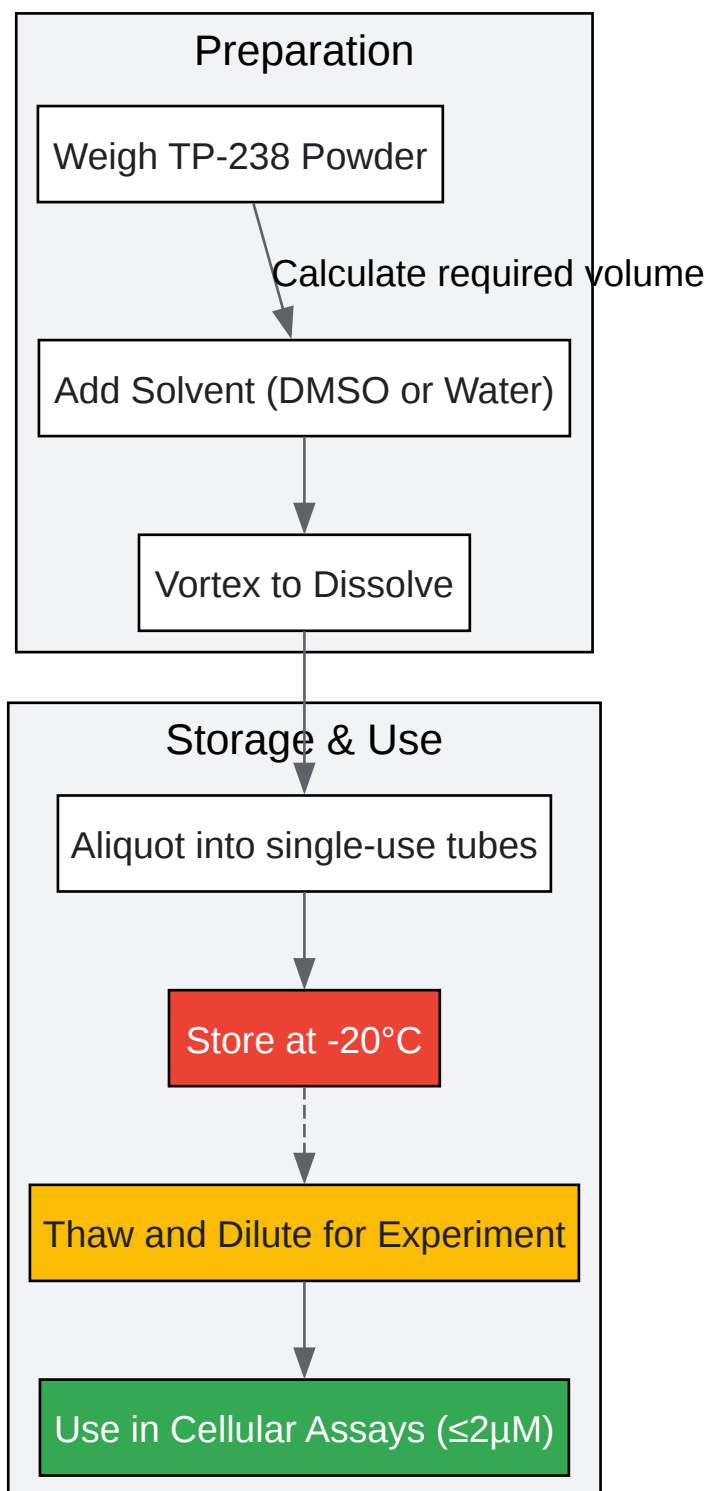
Condition	Recommendation
Short-term Storage (days to weeks)	Store stock solutions at -20°C.
Long-term Storage (months to years)	Store the solid compound and stock solutions at -20°C, desiccated. [3]
Freeze-Thaw Cycles	Minimize freeze-thaw cycles by preparing single-use aliquots.
Light Sensitivity	While not explicitly stated, it is good practice to protect solutions from direct light.

Table 2: Recommended Storage Conditions for **TP-238**.

Experimental Workflow

The following diagram illustrates the general workflow for preparing **TP-238** for experimental use.

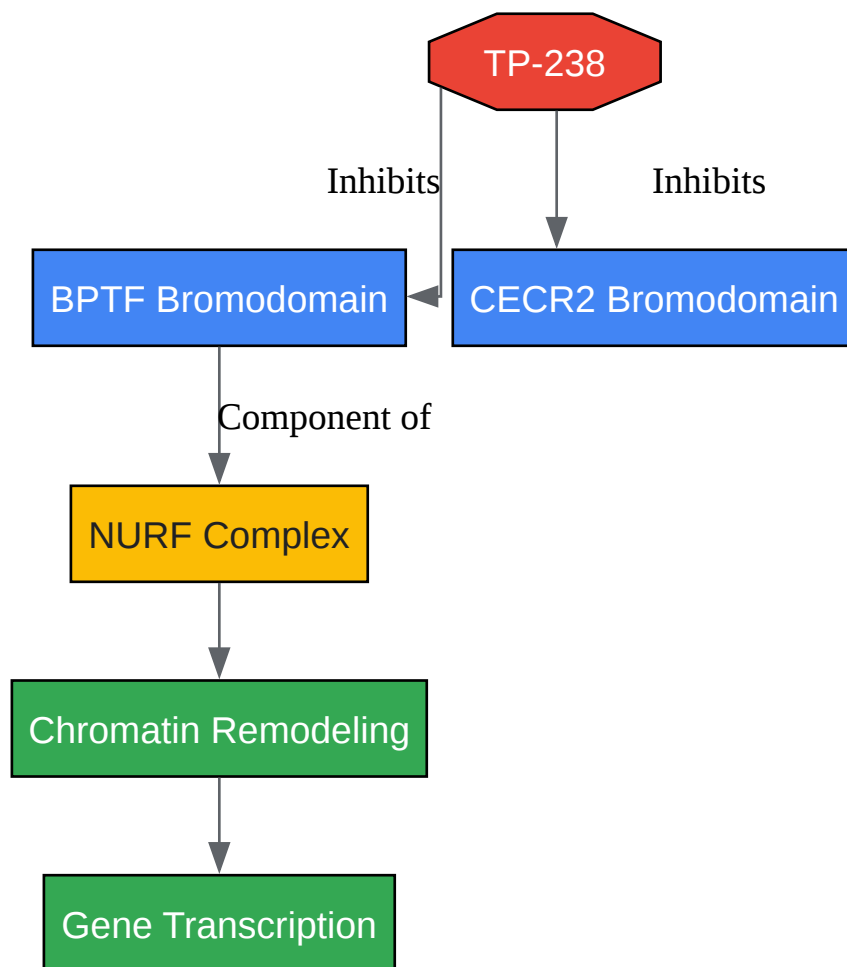
TP-238 Preparation Workflow

[Click to download full resolution via product page](#)

Caption: Workflow for dissolving and storing the **TP-238** inhibitor.

Signaling Pathway Context

TP-238 targets the bromodomains of CECR2 and BPTF, which are involved in chromatin remodeling and gene transcription. BPTF is a core component of the Nucleosome Remodeling Factor (NURF) complex, which plays a role in processes like neural development and hematopoiesis.



[Click to download full resolution via product page](#)

Caption: **TP-238** inhibits BPTF and CECR2 bromodomains. R2 bromodomains.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. medchemexpress.com [medchemexpress.com]
- 2. TP-238 | Structural Genomics Consortium [thesgc.org]
- 3. TP-238 Hydrochloride $\geq 98\%$ (HPLC) | Sigma-Aldrich [sigmaaldrich.com]
- 4. rndsystems.com [rndsystems.com]
- To cite this document: BenchChem. [Application Notes and Protocols for TP-238]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1193851#protocol-for-dissolving-and-storing-tp-238]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com